

Unable to Identify Substance with UNII-NK7M8T0JI2

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Unii-NK7M8T0JI2

Cat. No.: B141737

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Initial searches for the Unique Ingredient Identifier (UNII) "NK7M8T0JI2" have not yielded any specific chemical or biological substance. This identifier does not appear to correspond to a recognized compound in publicly available databases. Therefore, the requested application notes, experimental protocols, and supplier information for a substance with this identifier cannot be provided at this time.

It is possible that "Unii-NK7M8T0JI2" may be a typographical error, an internal company code, or an outdated identifier. For commercially available research compounds, a valid and searchable identifier is crucial for obtaining accurate technical information.

Researchers, scientists, and drug development professionals are advised to verify the UNII identifier. UNIs are alphanumeric codes that uniquely identify substances in drugs, biologics, foods, and devices. They are generated by the Global Substance Registration System (GSRS), a project of the U.S. Food and Drug Administration (FDA) and the European Medicines Agency (EMA).

To proceed with your research, it is recommended to:

- Verify the UNII: Double-check the identifier for any potential errors in transcription.
- Use alternative identifiers: If available, search for the substance using other common identifiers such as its chemical name, CAS number, IUPAC name, or SMILES string.

- Consult the source: If the identifier was obtained from a publication or a collaborator, it may be beneficial to contact the original source for clarification.
- Search chemical databases: Utilize resources such as PubChem, ChemSpider, or the FDA's GSRs public portal to identify the correct substance and its associated UNII.

Once a valid identifier for the substance of interest is obtained, a new search for suppliers, application notes, and protocols can be initiated. Without a verifiable substance identity, it is not possible to generate the detailed and accurate documentation requested.

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